

# Foundational Pharmacokinetics of Danofloxacin: A Technical Guide

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This in-depth technical guide provides a comprehensive overview of the foundational pharmacokinetic studies of danofloxacin, a synthetic fluoroquinolone antimicrobial agent developed exclusively for veterinary use.<sup>[1]</sup> This document summarizes key pharmacokinetic parameters across various species, details the experimental methodologies employed in seminal studies, and visualizes complex processes to facilitate a deeper understanding of danofloxacin's absorption, distribution, metabolism, and excretion (ADME) profile.

## Quantitative Pharmacokinetic Data

The pharmacokinetic profile of danofloxacin has been characterized in a multitude of species, revealing its rapid absorption and extensive distribution. The following tables summarize the key pharmacokinetic parameters of danofloxacin following intravenous (IV), intramuscular (IM), subcutaneous (SC), and oral (PO) administration in various animal models.

### Table 1: Pharmacokinetic Parameters of Danofloxacin in Cattle

| Route | Dose (mg/kg) | Cmax (µg/mL) | Tmax (h)  | t <sub>1/2</sub> (h) | AUC (µg·h/mL) | Bioavailability (%) | Reference |
|-------|--------------|--------------|-----------|----------------------|---------------|---------------------|-----------|
| IV    | 1.25         | -            | -         | 3.9 - 4.4            | -             | -                   | [2]       |
| IM    | 1.25         | 0.39 - 0.48  | 0.8 - 1.3 | 3.9 - 4.4            | -             | 101                 | [2][3]    |
| SC    | 1.25         | -            | -         | 3.9 - 4.4            | -             | 94                  | [2][3]    |
| SC    | 6            | 1.27         | 1.7       | 4.2                  | 8.8           | 87                  | [4]       |
| SC    | 8            | -            | -         | -                    | -             | -                   | [4]       |

**Table 2: Pharmacokinetic Parameters of Danofloxacin in Swine**

| Route | Dose (mg/kg) | Cmax (µg/mL) | Tmax (h) | t <sub>1/2</sub> (h) | Lung Concentration (µg/g) | Reference |
|-------|--------------|--------------|----------|----------------------|---------------------------|-----------|
| IM    | 1.25         | 0.40         | 1        | 6.8                  | 1.68                      | [2][5]    |

**Table 3: Pharmacokinetic Parameters of Danofloxacin in Sheep**

| Route | Dose (mg/kg) | Cmax (µg/mL) | Tmax (h) | t <sub>1/2β</sub> (h) | Vdss (L/kg) | Bioavailability (%) | Reference |
|-------|--------------|--------------|----------|-----------------------|-------------|---------------------|-----------|
| IV    | 1.25         | -            | -        | 3.35                  | 2.76        | -                   | [6]       |
| IM    | 1.25         | 0.32         | 1.23     | -                     | -           | 95.71               | [6]       |

**Table 4: Pharmacokinetic Parameters of Danofloxacin in Rabbits**

| Route | Dose (mg/kg) | Cmax (mg/L) | t½ (h) | Bioavailability (%) | Reference | | :--- | :--- | :--- | :--- | :--- | :--- | | IV | 6 | - | 4.88 | - | [7] | | IM | 6 | 1.87 | 6.70 | 102.34 | [7] | | SC | 6 | 1.79 | 8.20 | 96.44 | [7] |

**Table 5: Pharmacokinetic Parameters of Danofloxacin in Poultry (Chickens & Geese)**

| Species  | Route                 | Dose (mg/kg) | Cmax (µg/mL)  | Tmax (h)          | t½ (h) | Bioavail ability (%) | Referen ce |
|----------|-----------------------|--------------|---------------|-------------------|--------|----------------------|------------|
| Chickens | Oral (drinking water) | 5            | 0.21 (plasma) | 12 (steady-state) | 5-6    | -                    | [2]        |
| Geese    | IV                    | 5            | -             | -                 | 6.61   | -                    | [8]        |
| Geese    | PO                    | 5            | 0.96          | 1.70              | -      | 58                   | [8]        |

**Table 6: Pharmacokinetic Parameters of Danofloxacin in Other Species**

| Species | Route | Dose (mg/kg) | Cmax (ng/mL) | Tmax (min) | t½ (h) | Reference | | :--- | :--- | :--- | :--- | :--- | :--- | | Koi (Cyprinus carpio) | IM | 10 | 8315.7 | 45 | 15 | [9] | | Buffalo Calves | IV | 1.25 | - | - | 4.24 | [10] |

Experimental Protocols

The foundational understanding of danofloxacin pharmacokinetics is built upon a variety of well-defined experimental protocols. The following sections detail the common methodologies cited in the literature.

Animal Models and Drug Administration

- Species: Studies have been conducted in various target and laboratory animal species including cattle (calves and adult), swine, sheep, rabbits, chickens, geese, and fish (koi carp, Yellow River carp).[2][3][6][8][9][11]

- **Health Status:** Most foundational studies utilized healthy animals to establish baseline pharmacokinetic parameters.[7][12] Some studies have also investigated pharmacokinetics in febrile or infected animals to understand the influence of disease states.[12][13]
- **Administration Routes:** Danofloxacin has been administered via intravenous (IV), intramuscular (IM), subcutaneous (SC), and oral (PO) routes to assess its bioavailability and pharmacokinetic profile under different delivery scenarios.[2][3][7][8]
- **Dosage:** Dosages have varied depending on the species and the objectives of the study, with common doses ranging from 1.25 mg/kg to 10 mg/kg.[3][4][6][9]

## Sample Collection and Processing

- **Matrices:** Blood (plasma or serum) is the primary matrix for pharmacokinetic analysis.[3][7][10] Tissue samples, particularly from the lungs, have also been collected to determine drug distribution.[2][3][6] Other matrices include milk, urine, feces, and various edible tissues.[2][10][14]
- **Sampling Time Points:** Blood samples are typically collected at predetermined time intervals post-drug administration, ranging from a few minutes to several days, to accurately characterize the concentration-time curve.[7][9]
- **Processing:** Blood is centrifuged to separate plasma or serum, which is then stored, often at -20°C or lower, until analysis.[15] Tissues are homogenized before extraction.[16]

## Bioanalytical Methods

The quantification of danofloxacin and its metabolites in biological matrices is predominantly achieved through high-performance liquid chromatography (HPLC) and liquid chromatography-tandem mass spectrometry (LC-MS/MS).

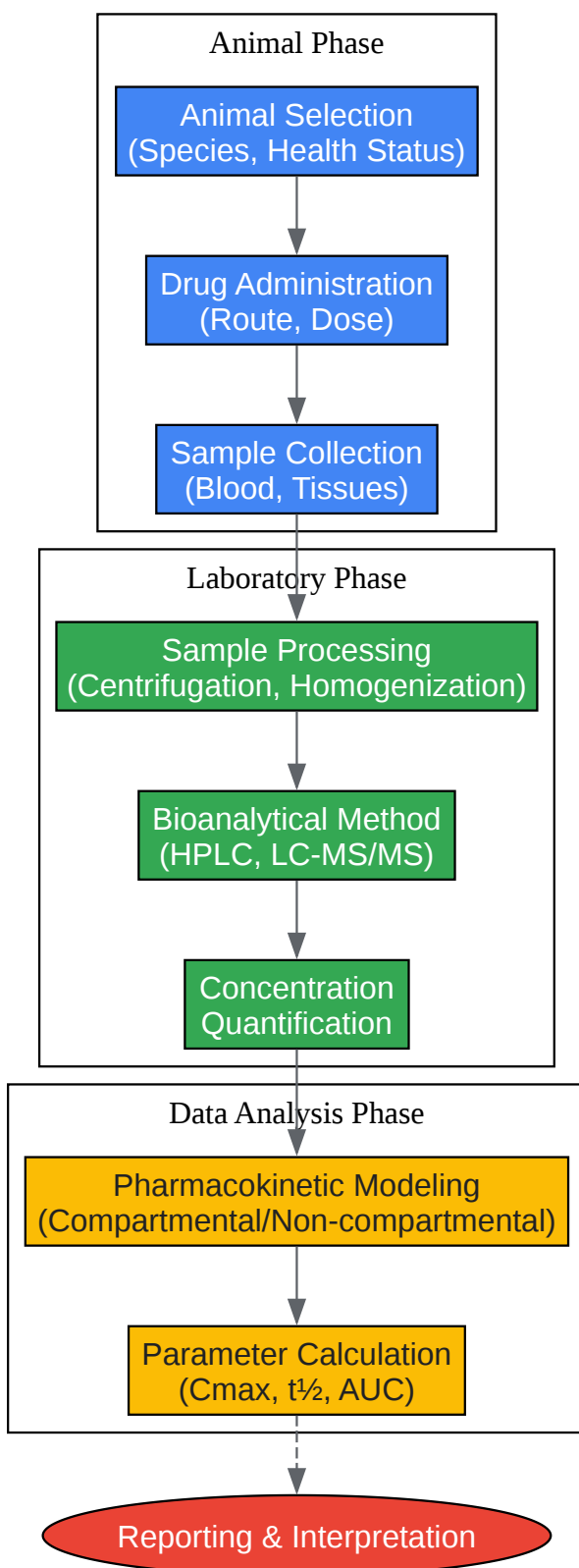
- **High-Performance Liquid Chromatography (HPLC):**
  - **Detection:** Fluorescence detection is commonly used, offering high sensitivity.[7][16] An excitation wavelength of 280 nm and an emission wavelength of 440 nm are typical.[16]
  - **Column:** Reversed-phase columns, such as C8 or C18, are frequently employed for separation.[16][17]

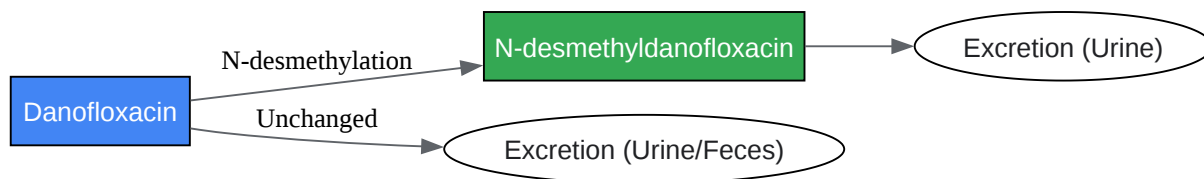
- Mobile Phase: A mixture of a buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile) is used for elution.[16]
- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS):
  - Ionization: Electrospray ionization (ESI) in the positive ion mode is a common technique for ionizing danofloxacin.[17][18]
  - Analysis: Selected reaction monitoring (SRM) is used for its high selectivity and sensitivity in quantifying the parent drug and its metabolites.[17] This method provides confirmation of the analyte's identity.[18]
- Microbiological Assay: This method has also been used to determine the concentration of biologically active danofloxacin in samples like serum and milk.[1][10]

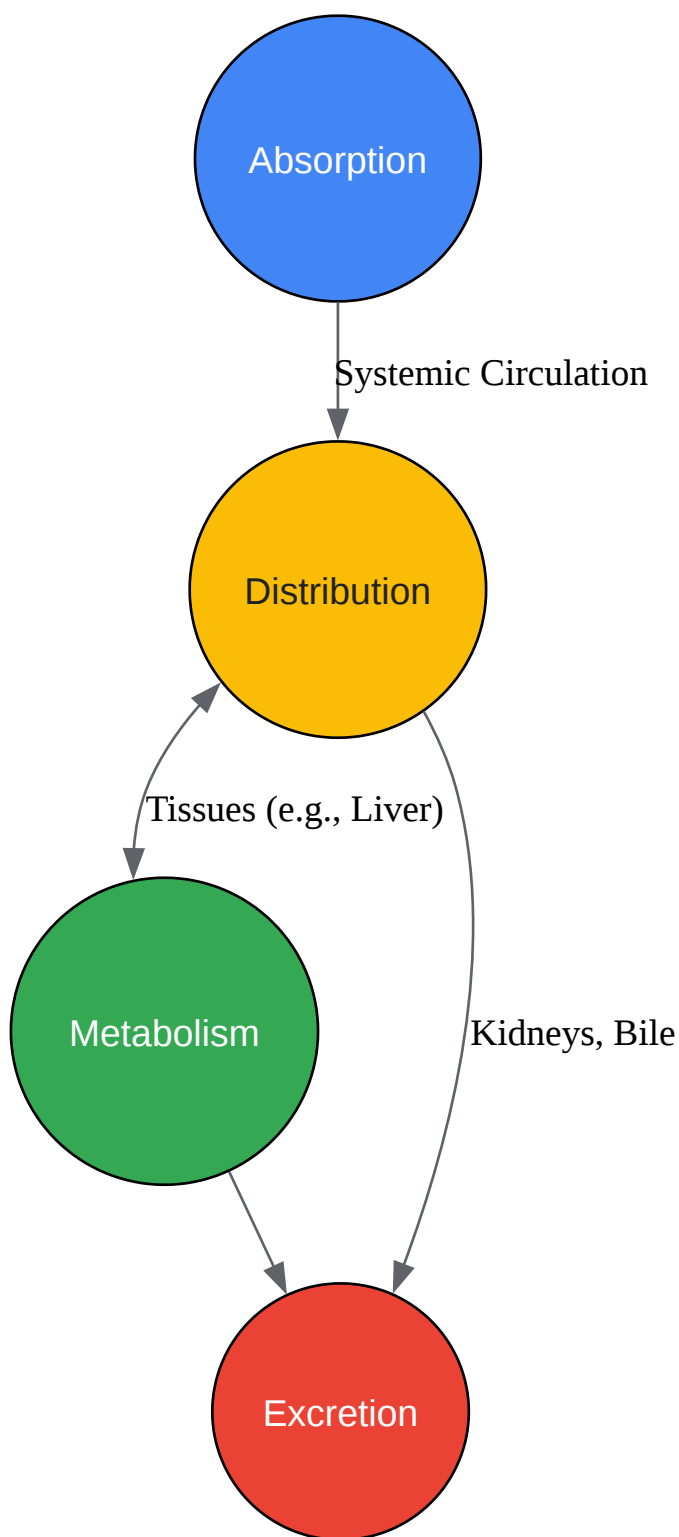
## Visualizing Key Processes

To better illustrate the workflows and pathways involved in danofloxacin pharmacokinetic studies, the following diagrams are provided in the DOT language for Graphviz.

## Experimental Workflow for Pharmacokinetic Studies







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